

Daphniyunnine A CAS number and chemical identifiers

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Compound of Interest

Compound Name: *Daphniyunnine A*

Cat. No.: *B15590193*

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An In-depth Technical Guide to Daphniyunnine A

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, isolation, and biological context of **Daphniyunnine A**, a member of the complex family of Daphniphyllum alkaloids. This document is intended for researchers, scientists, and professionals in drug development who are interested in the chemical and biological characteristics of this natural product.

Chemical Identity of Daphniyunnine A

Daphniyunnine A is a polycyclic alkaloid isolated from plants of the Daphniphyllum genus. Its chemical identifiers and properties are summarized in the table below.

Identifier	Value
CAS Number	881388-87-0[1]
Molecular Formula	C ₂₃ H ₃₁ NO ₃ [1]
Molecular Weight	369.50 g/mol
SMILES	<chem>C[C@@]12[C@]34C5=C(CC[C@]1([H])CN6[C@]2([H])C--INVALID-LINK--C6">C@@([H])C4=O)CC[C@]5([H])--INVALID-LINK--C3</chem>

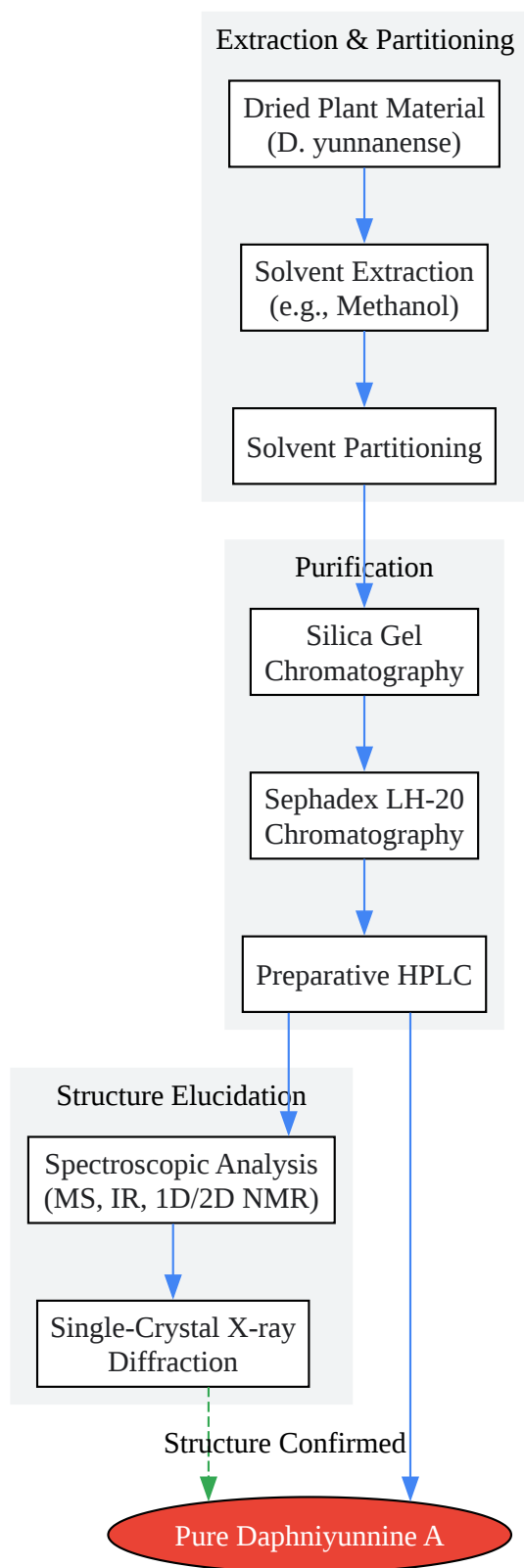
Experimental Protocols

Daphniyunnine A was first isolated from the stems and leaves of *Daphniphyllum yunnanense*. The general protocol for its isolation and characterization involves the following key steps:

- **Extraction:** The dried and powdered plant material (stems and leaves) is extracted with a suitable organic solvent, such as methanol or ethanol, at room temperature. The resulting crude extract is then concentrated under reduced pressure.
- **Partitioning:** The crude extract is suspended in an aqueous solution and partitioned successively with solvents of increasing polarity, such as petroleum ether, chloroform, and ethyl acetate, to separate compounds based on their polarity.
- **Chromatography:** The fraction containing the alkaloids is subjected to multiple chromatographic techniques for purification. This typically includes:
 - **Silica Gel Column Chromatography:** The extract is loaded onto a silica gel column and eluted with a gradient of solvents (e.g., a mixture of chloroform and methanol) to separate the components.
 - **Sephadex LH-20 Column Chromatography:** Further purification is often achieved using size-exclusion chromatography on a Sephadex LH-20 column.
 - **Preparative High-Performance Liquid Chromatography (HPLC):** Final purification to obtain the pure compound is carried out using preparative HPLC with a suitable column and

mobile phase.

- Structure Elucidation: The structure of the isolated **Daphniyunnine A** is determined using a combination of spectroscopic methods:
 - Mass Spectrometry: High-resolution electrospray ionization mass spectrometry (HRESIMS) is used to determine the exact molecular formula.
 - Infrared (IR) Spectroscopy: IR spectroscopy helps to identify the presence of key functional groups.
 - Nuclear Magnetic Resonance (NMR) Spectroscopy: Extensive 1D (^1H and ^{13}C) and 2D (COSY, HSQC, HMBC, and NOESY) NMR experiments are conducted to establish the connectivity and relative stereochemistry of the molecule.
 - Single-Crystal X-ray Diffraction: The absolute stereochemistry of **Daphniyunnine A** has been confirmed by single-crystal X-ray diffraction analysis[1].



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A generalized workflow for the isolation and characterization of **Daphniyunnine A**.

Biological Activity of Related Daphniphyllum Alkaloids

While specific biological activity data for **Daphniyunnine A** is not extensively reported in the initial characterization studies, other alkaloids from the Daphniphyllum genus have demonstrated a range of biological activities, including cytotoxic, antioxidant, and vasorelaxation properties. The cytotoxic activities of some related compounds are presented below. This information provides a valuable context for the potential bioactivity of **Daphniyunnine A**.

Compound	Cell Line	IC ₅₀	Reference
Daphniyunnine D	P-388 (Murine Leukemia)	3.0 μ M	[1]
Daphniyunnine D	A-549 (Human Lung Carcinoma)	0.6 μ M	[1]
Daphnezomine W	HeLa (Human Cervical Cancer)	16.0 μ g/mL	
Daphnioldhanol A	HeLa (Human Cervical Cancer)	31.9 μ M	

Biosynthetic Context

The biosynthesis of Daphniphyllum alkaloids is a complex process believed to involve the cyclization of squalene. It has been proposed that some Daphniphyllum alkaloids can be biotransformed from other members of the same family. For instance, it is hypothesized that daphnillonin B may originate from the transformation of **daphniyunnine A**. This suggests a potential biosynthetic relationship and pathway that warrants further investigation.



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A proposed biosynthetic relationship of **Daphniyunnine A**.

This technical guide provides a foundational understanding of **Daphniyunnine A** for the scientific community. Further research into its synthesis, biological activity, and mechanism of action will be crucial to fully elucidate its potential for therapeutic applications.

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References

- 1. Daphniyunnines A-E, alkaloids from Daphniphyllum yunnanense - PubMed [pubmed.ncbi.nlm.nih.gov]
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